

Application Notes and Protocols: Preparation of BOC-FIFIF Stock Solution

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Compound of Interest

Compound Name: BOC-FIFIF

Cat. No.: B3029643

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This document provides a detailed protocol for the preparation of a stock solution of **BOC-FIFIF** (Boc-Phe-dLeu-Phe-dLeu-Phe), a selective antagonist of Formyl Peptide Receptor 1 (FPR1). Adherence to this protocol will help ensure the accurate and reproducible use of this compound in experimental settings.

Quantitative Data Summary

A summary of the key quantitative data for **BOC-FIFIF** is presented in the table below for easy reference.

Parameter	Value	Source(s)
Full Chemical Name	N-[(1,1-dimethylethoxy)carbonyl]-L-phenylalanyl-L-leucyl-L-phenylalanyl-L-leucyl-L-phenylalanine	[1]
Synonyms	BOC2, Boc-Phe-dLeu-Phe-dLeu-Phe	[2]
Molecular Formula	C44H59N5O8	[1][3]
Molecular Weight	785.99 g/mol	[3][4]
Purity	≥95%	[1][3]
Appearance	White to off-white solid	[3]
Primary Solvent	Dimethyl sulfoxide (DMSO)	[3][5]
Solubility in Primary Solvent	≥ 2.5 mg/mL (≥ 3.18 mM) in DMSO	[2][6]
Recommended Stock Concentration	10 mM in DMSO	[5]
Storage of Lyophilized Powder	-20°C for long-term storage (months to years)	[1][3][4]
Storage of Stock Solution	-20°C for 1 month; -80°C for up to 6 months	[5][6]

Experimental Protocols

Materials and Equipment

- **BOC-FIFIF** lyophilized powder
- Dimethyl sulfoxide (DMSO), anhydrous, ≥99.5% purity
- Sterile, conical-bottom polypropylene or glass vials

- Calibrated analytical balance
- Sterile, disposable pipette tips
- Vortex mixer
- Water bath sonicator
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Protocol for Preparing a 10 mM BOC-FIFIF Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BOC-FIFIF** in DMSO.

Step 1: Equilibration of Reagents Before opening, allow the vial of lyophilized **BOC-FIFIF** and the anhydrous DMSO to equilibrate to room temperature to prevent condensation of moisture.
[7]

Step 2: Weighing the Compound In a sterile environment, carefully weigh the desired amount of **BOC-FIFIF** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 7.86 mg of **BOC-FIFIF** (Molecular Weight: 785.99 g/mol).

Step 3: Dissolution

- Transfer the weighed **BOC-FIFIF** powder to a sterile vial.
- Add the calculated volume of anhydrous DMSO to the vial. For 7.86 mg of **BOC-FIFIF**, add 1 mL of DMSO to achieve a 10 mM concentration.
- Tightly cap the vial and vortex gently for 1-2 minutes to facilitate dissolution.

Step 4: Sonication (if necessary) If the solution is not clear after vortexing, sonicate the vial in a water bath for 5-10 minutes.[2][8] This will aid in the complete dissolution of the peptide. Visually inspect the solution to ensure no particulates are present. The final solution should be clear.[2][6]

Step 5: Aliquoting and Storage

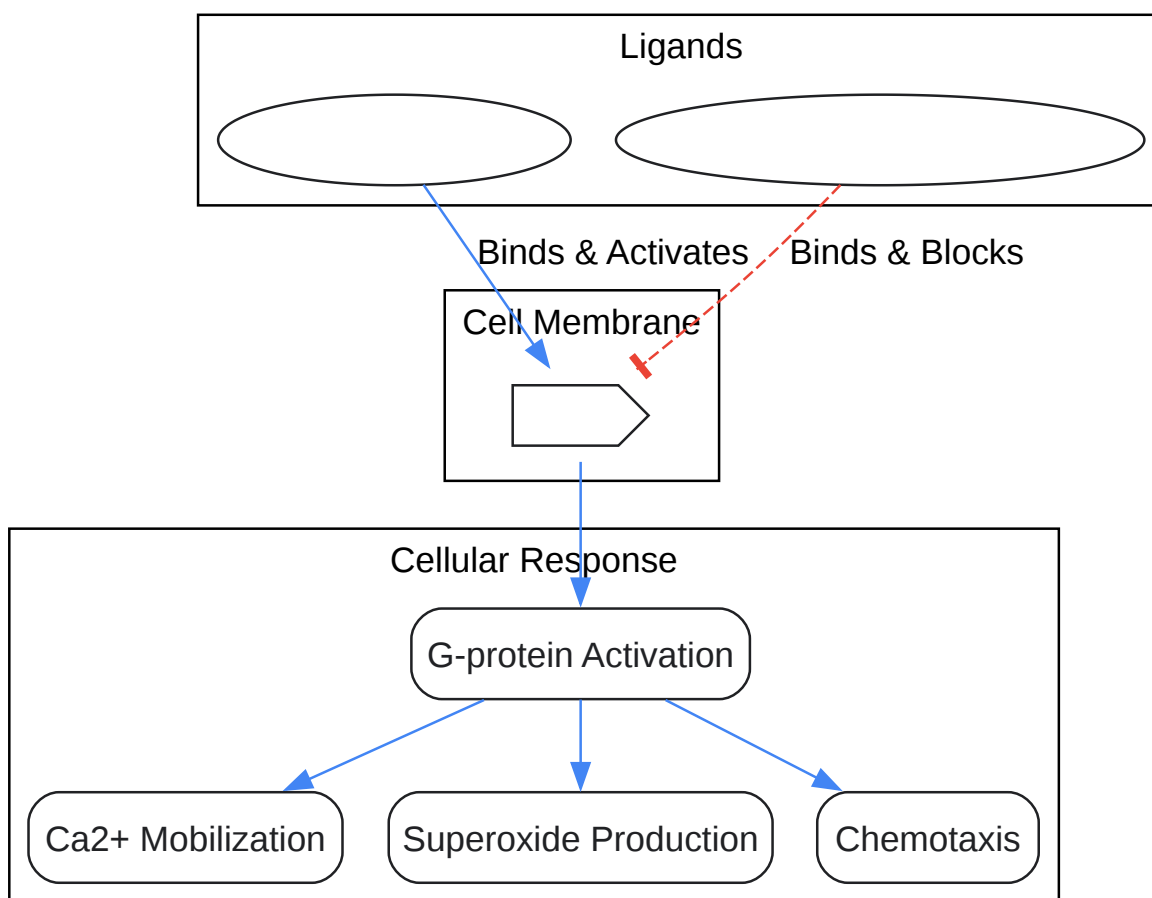
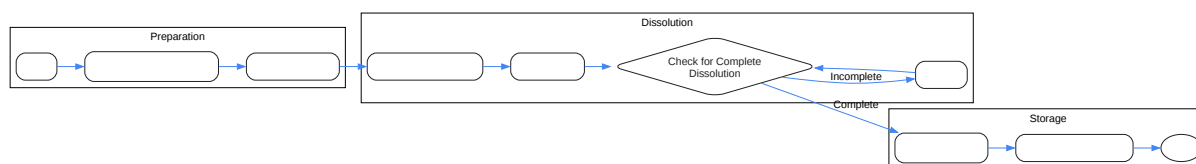
- To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- For short-term storage (up to 1 month), store the aliquots at -20°C. For long-term storage (up to 6 months), store at -80°C.[\[5\]](#)[\[6\]](#)

Preparation of Working Solutions

To prepare a working solution for your experiment, thaw a single aliquot of the 10 mM **BOC-FIFIF** stock solution. Dilute the stock solution to the desired final concentration using the appropriate aqueous buffer or cell culture medium. It is recommended to add the stock solution to the aqueous buffer dropwise while gently mixing to prevent precipitation.[\[9\]](#)

Visualizations

BOC-FIFIF Stock Solution Preparation Workflow



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